

Ethylvanillin-d5: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Ethylvanillin-d5

Cat. No.: B12391681

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An In-depth Overview of its Application as an Internal Standard in Quantitative Analysis

Ethylvanillin-d5, a deuterated analog of ethylvanillin, serves as a critical tool in analytical chemistry, primarily utilized as an internal standard for the precise quantification of ethylvanillin and related compounds in various complex matrices. Its application is particularly prominent in the fields of food science, pharmaceutical research, and metabolomics, where accurate measurement of flavor compounds and xenobiotics is essential. This technical guide provides a comprehensive overview of **Ethylvanillin-d5**, including its properties, detailed experimental protocols for its use in mass spectrometry, and quantitative performance data.

Core Principles and Applications

Ethylvanillin-d5 is a stable isotope-labeled (SIL) internal standard. The five deuterium atoms on the ethyl group give it a molecular weight that is 5 Daltons higher than its non-deuterated counterpart, allowing for its distinct detection by a mass spectrometer. In quantitative analysis, a known amount of **Ethylvanillin-d5** is added to a sample at an early stage of the workflow. Because it is chemically almost identical to the analyte (ethylvanillin), it experiences similar variations during sample preparation, chromatography, and ionization. By measuring the ratio of the analyte's signal to the internal standard's signal, analysts can correct for these variations, leading to significantly improved accuracy and precision in quantification.[1]

The primary applications of **Ethylvanillin-d5** include:

- Food and Beverage Analysis: Quantifying ethylvanillin, an artificial flavoring agent, in products such as infant formula, dairy products, beverages, and confectionery.[2][3]
- Pharmaceutical Research: In pharmacokinetic and metabolism studies to accurately measure the concentration of ethylvanillin or structurally similar drug candidates and their metabolites in biological fluids.
- Flavor and Fragrance Industry: For quality control and authenticity testing of vanilla extracts and other flavor formulations.

Physicochemical and Analytical Properties

A summary of the key properties of **Ethylvanillin-d5** and its non-deuterated analog, ethylvanillin, is provided below.

Property	Ethylvanillin-d5	Ethylvanillin
CAS Number	1335401-74-5	121-32-4
Molecular Formula	C ₉ H ₅ D ₅ O ₃	C ₉ H ₁₀ O ₃
Molecular Weight	171.2 g/mol	166.17 g/mol
Synonyms	3-Ethoxy-4-hydroxybenzaldehyde-d5	3-Ethoxy-4-hydroxybenzaldehyde
Chemical Purity	Typically >95% (HPLC)	-
Isotopic Purity	Information not publicly available	-

Note: While specific isotopic purity values are not consistently published by all vendors, for use as an internal standard, it is crucial to obtain a certificate of analysis from the supplier detailing the isotopic enrichment, which should ideally be high (e.g., >98%) to minimize signal overlap with the analyte.

Experimental Protocols

The use of **Ethylvanillin-d5** as an internal standard is predominantly coupled with mass spectrometry-based techniques, namely Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS).

Quantification of Ethylvanillin in Food Matrices using LC-MS/MS

This protocol is adapted from a method for the analysis of food additives in baby food.^[3]

Sample Preparation:

- Weigh 1.0 g of the homogenized sample into a 50 mL centrifuge tube.
- Add a known concentration of **Ethylvanillin-d5** working solution. The final concentration of the internal standard should be within the linear range of the calibration curve (e.g., 50 - 500 µg/kg).
- Add 10 mL of water and vortex to mix.
- For certain matrices like baby formula and cereal powder, add 40 µL of hydrochloric acid.
- Add 20 mL of acetonitrile and vortex for 1 minute, followed by ultrasonication for 30 minutes.
- Add 2 g of NaCl, vortex for 2 minutes, and then centrifuge at 5,000 rpm for 10 minutes.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 1 mL of methanol and dilute to 10 mL with water.
- Perform solid-phase extraction (SPE) for cleanup using a suitable cartridge (e.g., Bond Elut Plexa).
- Elute the analytes with methanol, evaporate the eluent to dryness, and reconstitute in a final volume of methanol/water (80/20, v/v) for LC-MS/MS analysis.

LC-MS/MS Parameters:

Parameter	Setting
LC System	Agilent 1290 Infinity II UHPLC or equivalent
Column	Agilent ZORBAX Eclipse Plus RRHD C18, 2.1 × 100 mm, 1.8 µm
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Optimized for separation of ethylvanillin from isomers
Flow Rate	0.4 mL/min
Injection Volume	5 µL
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Specific precursor-to-product ion transitions for ethylvanillin and Ethylvanillin-d5

Quantification of Ethylvanillin in Beverages using GC-MS

This protocol is a general guideline for the analysis of ethylvanillin in liquid samples.

Sample Preparation:

- For colorless beverages, pipette a known volume (e.g., 5 mL) into a centrifuge tube.
- Add a known amount of **Ethylvanillin-d5** internal standard solution.
- Add an equal volume of a suitable extraction solvent (e.g., diethyl ether).
- Vortex vigorously for 1-2 minutes and then centrifuge to separate the layers.
- Carefully transfer the organic layer to a new vial.

- For colored beverages, an additional cleanup step using a carbon-based sorbent may be necessary after the initial extraction.
- The extract can be concentrated under a gentle stream of nitrogen if necessary.
- Transfer the final extract to a GC vial for analysis.

GC-MS Parameters:

Parameter	Setting
GC System	Agilent 7890B or equivalent
Column	DB-5MS, 30 m x 0.25 mm ID, 0.25 µm film thickness, or equivalent
Carrier Gas	Helium at a constant flow rate of 1 mL/min
Inlet Temperature	250 °C
Injection Mode	Splitless
Oven Program	Start at 100 °C, hold for 2 min, ramp to 250 °C at 10 °C/min, hold for 5 min
MS System	Single or triple quadrupole mass spectrometer
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM)
Monitored Ions	Specific ions for ethylvanillin and Ethylvanillin-d5

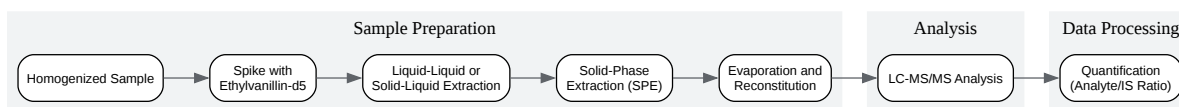
Quantitative Performance Data

The use of **Ethylvanillin-d5** as an internal standard allows for the development of robust and reliable quantitative methods. Below is a summary of typical performance characteristics.

Parameter	LC-MS/MS (Baby Food Matrix)[3]	GC-MS (Milk Powder Matrix)[2]
Linearity (R^2)	> 0.9995	Not specified
Limit of Detection (LOD)	10 µg/kg	0.05 mg/kg
Limit of Quantification (LOQ)	50 µg/kg	Not specified
Recovery	90.7% - 98.5%	90.0% - 100%
Precision (%RSD)	< 10%	1.9% - 5.1%

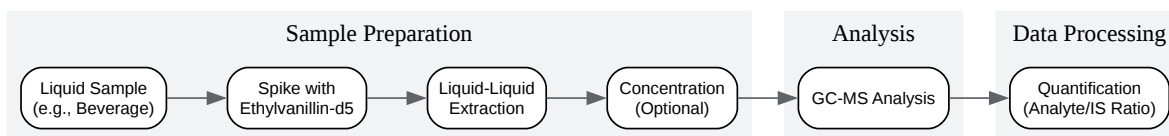
Visualized Workflows

The following diagrams illustrate the typical experimental workflows for the quantification of ethylvanillin using **Ethylvanillin-d5** as an internal standard.



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LC-MS/MS analytical workflow for ethylvanillin quantification.



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